

Personal protective equipment for handling SNAP 94847

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Compound of Interest

Compound Name: SNAP 94847

Cat. No.: B1681886

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Essential Safety and Handling Guide for SNAP 94847

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, use, and disposal of **SNAP 94847**, a selective melanin-concentrating hormone receptor 1 (MCHR1) antagonist. Adherence to these procedures is essential for ensuring laboratory safety and the integrity of experimental outcomes.

Core Safety and Handling Information

According to the Safety Data Sheet (SDS) for **SNAP 94847** hydrochloride, the compound is classified as not a hazardous substance or mixture. However, standard laboratory safety precautions should always be observed.

Personal Protective Equipment (PPE):

When handling **SNAP 94847** in a powdered form or preparing solutions, the following personal protective equipment is recommended to minimize exposure and ensure safety:

- **Eye Protection:** Safety glasses with side shields or goggles should be worn to protect against accidental splashes or dust.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are essential to prevent skin contact.
- **Body Protection:** A standard laboratory coat is required to protect clothing and skin.
- **Respiratory Protection:** In situations where the generation of dust is likely (e.g., weighing large quantities), a dust mask or a respirator may be appropriate to prevent inhalation.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials.

Spill and Disposal Plan:

- **Spills:** For minor spills of the solid compound, carefully sweep up the material, avoiding dust generation, and place it in a designated, sealed container for disposal. For liquid spills, absorb with an inert material (e.g., vermiculite, dry sand) and place in a sealed container.
- **Disposal:** As a non-hazardous substance, **SNAP 94847** can typically be disposed of according to standard laboratory procedures for non-hazardous chemical waste. Always consult and adhere to your institution's and local regulations for chemical waste disposal.

Quantitative Safety and Experimental Data

The following table summarizes key quantitative data for **SNAP 94847**, compiled from various research sources.

| Parameter | Value | Source |
|-----------------------|--|--------|
| Chemical Formula | C ₂₉ H ₃₂ F ₂ N ₂ O ₂ | N/A |
| Molecular Weight | 478.58 g/mol | N/A |
| Solubility | Soluble in DMSO | N/A |
| Storage Temperature | Short Term (days to weeks): 0-4°C; Long Term (months to years): -20°C | N/A |
| In Vivo Dosing (Rats) | 3-30 mg/kg (intraperitoneal) | [1] |
| In Vivo Dosing (Mice) | 20 mg/kg (oral gavage) | [2] |
| Vehicle for Injection | 20% 2-hydroxypropyl-β-cyclodextrin | [1] |

Experimental Protocol: Preparation and Administration of SNAP 94847 for In Vivo Studies

This protocol outlines a typical procedure for preparing and administering **SNAP 94847** to rodents for behavioral studies, based on established research methodologies.[1][2]

Materials:

- **SNAP 94847** powder
- 20% 2-hydroxypropyl-β-cyclodextrin (or other appropriate vehicle)
- Sterile water for injection
- Appropriate glassware (e.g., sterile vials, graduated cylinders)
- Magnetic stirrer and stir bar
- Analytical balance
- Syringes and needles for administration

- Personal Protective Equipment (see above)

Procedure:

- Calculate the required amount of **SNAP 94847** and vehicle based on the desired concentration and the number and weight of the animals to be dosed.
- Weigh the **SNAP 94847** powder accurately using an analytical balance in a well-ventilated area or a chemical fume hood.
- Prepare the vehicle solution. For a 20% 2-hydroxypropyl- β -cyclodextrin solution, dissolve the appropriate amount of 2-hydroxypropyl- β -cyclodextrin in sterile water.
- Dissolve **SNAP 94847** in the vehicle. Add the weighed **SNAP 94847** powder to the prepared vehicle. Use a magnetic stirrer to ensure the compound is completely dissolved. Gentle heating may be applied if necessary, but care should be taken to avoid degradation of the compound.
- Verify the final concentration. Ensure the final volume and concentration of the solution are accurate.
- Administer the solution to the animals. For intraperitoneal injection, use a sterile syringe and needle of the appropriate size for the animal. For oral gavage, use a gavage needle. The volume to be administered should be calculated based on the animal's body weight.
- Record all details of the preparation and administration, including the lot number of the compound, the final concentration of the solution, the dose administered, and the date and time of administration.

Visualizing Laboratory Workflows

Handling and Preparation of **SNAP 94847** for In Vivo Studies

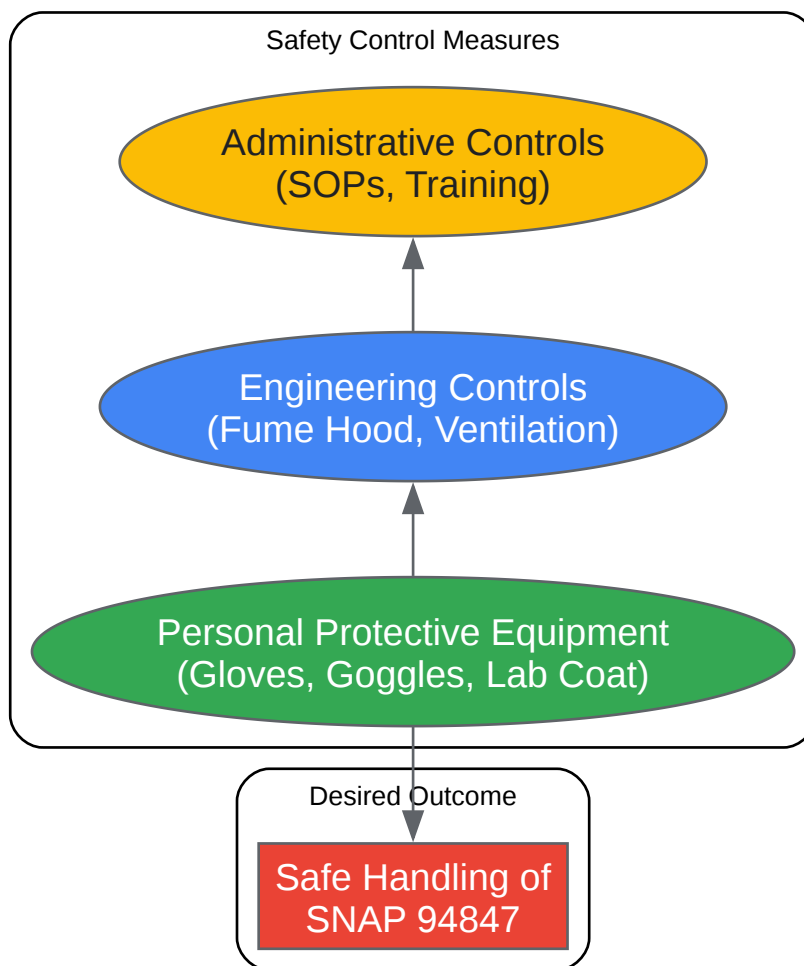


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Caption: A flowchart illustrating the key steps for the safe handling, preparation, and administration of **SNAP 94847** in a laboratory setting.

Logical Relationship of Safety Procedures

Hierarchy of Safety Controls for SNAP 94847



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Caption: A diagram showing the hierarchical relationship of safety controls, from administrative and engineering measures to personal protective equipment, for ensuring the safe handling of **SNAP 94847**.

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References

- 1. Effects of the MCH1 receptor antagonist SNAP 94847 on high-fat food-reinforced operant responding and reinstatement of food seeking in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The MCH1 receptor antagonist SNAP 94847 induces sensitivity to dopamine D2/D3 receptor agonists in rats and mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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